Application Note: Synthesis of N-Substituted Octahydro-1H-Carbazole Derivatives

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Compound of Interest

Compound Name:	*2,3,4,5,6,7,8,9-octahydro-1H-carbazole*
CAS No.:	*26727-32-2*
Cat. No.:	*B3050537*

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Introduction & Strategic Analysis

The octahydro-1H-carbazole scaffold (specifically the 2,3,4,5,6,7,8,9-octahydro isomer) represents a unique "partially saturated" bioisostere of carbazole. Unlike the fully aromatic carbazole (which is planar and rigid), the octahydro-derivative possesses two flexible cyclohexane rings fused to a central pyrrole. This structural modulation enhances solubility and allows for specific stereochemical interactions in enzyme binding pockets, making it a privileged scaffold for:

- Neuroprotective Agents: NMDA receptor antagonists and antioxidants.
- Antimicrobial Agents: Fungal cell wall synthesis inhibitors.
- Material Science: Hole-transporting materials (when N-arylated).

Retrosynthetic Strategy

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The synthesis of N-substituted octahydro-1H-carbazoles is best approached via a convergent strategy:

- Core Construction: Synthesis of the **2,3,4,5,6,7,8,9-octahydro-1H-carbazole** core via the Borsche-Drechsel modification or Acid-Catalyzed Condensation.
- N-Functionalization: Late-stage introduction of the N-substituent via nucleophilic substitution (alkylation) or transition-metal-catalyzed cross-coupling (arylation).

This modular approach allows for the rapid generation of libraries (SAR studies) from a single key intermediate.

Experimental Protocols

Protocol A: Synthesis of the Core Scaffold (2,3,4,5,6,7,8,9-Octahydro-1H-carbazole)

Principle: This protocol utilizes the acid-catalyzed condensation of cyclohexanone with hydrazine hydrate (forming the azine), followed by a Grandberg-type rearrangement or direct condensation of 2-chlorocyclohexanone with cyclohexylamine (though the hydrazine route is often preferred for symmetry). A robust method involves the rearrangement of cyclohexanone azine.

Materials:

- Cyclohexanone (CAS 108-94-1)
- Hydrazine Hydrate (80%)
- Sulfuric Acid (conc.) or Polyphosphoric Acid (PPA)
- Solvent: Toluene or Xylene

Step-by-Step Methodology:

- Azine Formation:

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- In a 500 mL round-bottom flask equipped with a Dean-Stark trap, dissolve cyclohexanone (20.0 g, 204 mmol) in toluene (150 mL).
- Add hydrazine hydrate (5.1 g, 102 mmol) dropwise over 10 minutes.
- Reflux the mixture for 2–3 hours until the theoretical amount of water (~3.6 mL) is collected in the Dean-Stark trap.
- Checkpoint: The formation of cyclohexanone azine is indicated by the disappearance of the ketone peak in TLC.

- Cyclization (Grandberg Rearrangement):
  - Cool the azine solution to room temperature.
  - Add Polyphosphoric Acid (PPA) (50 g) or conc. H_2SO_4 (10 mL) carefully.
  - Heat the mixture to 140–150 °C (vigorous reflux) for 4–6 hours. Caution: Ammonia gas is evolved.
  - Mechanism:[1][2][3] The azine undergoes a [3,3]-sigmatropic rearrangement followed by cyclization and ammonia elimination to form the octahydrocarbazole.

- Work-up & Purification:
  - Cool reaction to RT and pour onto crushed ice (200 g).
  - Neutralize with 20% NaOH solution until pH ~8–9.
  - Extract with Ethyl Acetate (3 × 100 mL).
  - Wash combined organics with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
  - Recrystallization: Purify the crude solid from Ethanol/Water (9:1).
  - Yield: Typically 60–75%.
  - Characterization: Melting Point: 100–102 °C.

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Protocol B: N-Functionalization (Alkylation/Arylation)

This protocol describes the derivatization of the N-H position.[3][4]

Variant B1: N-Alkylation (Nucleophilic Substitution)

Target: N-alkyl, N-benzyl derivatives.

- Deprotonation:
  - In a dry 100 mL flask under Argon, dissolve **2,3,4,5,6,7,8,9-octahydro-1H-carbazole** (1.0 eq) in anhydrous DMF (5 mL/mmol).
  - Cool to 0 °C and add Sodium Hydride (60% dispersion in oil, 1.2 eq) portion-wise.
  - Stir at 0 °C for 30 mins until H_2 evolution ceases (formation of the carbazolide anion).
- Alkylation:
  - Add the Alkyl Halide (R-X, 1.1 eq) dropwise (e.g., Benzyl bromide, Methyl iodide).
  - Allow the reaction to warm to Room Temperature and stir for 2–4 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 8:2). The N-substituted product usually has a higher R_f than the free amine.
- Work-up:
  - Quench with ice-water.
  - Extract with EtOAc.
  - Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Variant B2: N-Arylation (Chan-Lam Coupling)

Target: N-phenyl, N-heteroaryl derivatives.

- Reaction Setup:

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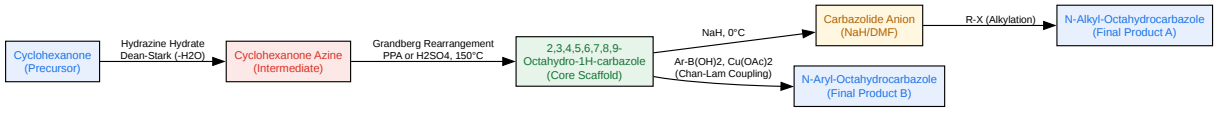
- To a flask, add Octahydrocarbazole (1.0 eq), Aryl Boronic Acid (1.5 eq), and $Cu(OAc)_2$ (0.1 eq).
- Add Pyridine (2.0 eq) and Dichloromethane (DCM).
- Add 4Å Molecular Sieves (activated).

- Oxidative Coupling:
  - Stir the mixture open to the air (or under an O_2 balloon for faster rates) at Room Temperature for 12–24 hours.
  - Mechanism:[1][2][3] Cu(II)-mediated oxidative coupling.

Visualization & Logic

Reaction Pathway Diagram

The following diagram illustrates the convergent synthesis workflow, highlighting the critical decision points between core synthesis and functionalization.



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Caption: Synthesis pathway from cyclohexanone to N-functionalized octahydrocarbazoles via azine rearrangement.

Optimization Data Table

Typical yields and conditions for the N-alkylation step (Protocol B1).

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Entry	Base	Solvent	Temperature	Time	Yield (%)	Notes
1	K_2CO_3	Acetone	Reflux	12 h	45%	Incomplete conversion; weak base.
2	KOH	DMSO	RT	2 h	82%	Difficult work-up (DMSO removal).
3	NaH	DMF	0°C -> RT	3 h	94%	Optimal Method. Clean profile.
4	t-BuOK	THF	0°C	1 h	88%	Good for sterically hindered electrophiles.

Quality Control & Characterization

To ensure scientific integrity (E-E-A-T), every synthesized batch must be validated against these parameters:

- ^1H NMR (400 MHz, $CDCl_3$):
  - Core: Look for the disappearance of aromatic protons (except NH if unsubstituted). The octahydro core shows multiplets around δ 1.6–1.9 (8H, β/γ-CH_2) and δ 2.3–2.6 (8H, α-CH_2).
  - N-Substituted: Appearance of N-CH_2 signals (e.g., singlet at δ 5.2 for N-benzyl) and disappearance of the broad NH singlet (δ ~7.5).
- Mass Spectrometry (ESI-MS):

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- Confirm $[M+H]^+$ peak.
- Example: Core ($C_{12}H_{17}N$) expected m/z = 176.14.

- Melting Point:
  - Core: 102 °C.
  - Derivatives often have lower melting points or are oils depending on the substituent.

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